Technical Guide: Stability & Storage of 3-(Dimethylamino)cyclohexanone Hydrochloride

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Compound of Interest		
Compound Name:	*3-(Dimethylamino)cyclohexanone hydrochloride*	
CAS No.:	*15676-75-2*	
Cat. No.:	*B1447011*	*Get Quote*

Executive Summary

3-(Dimethylamino)cyclohexanone hydrochloride is a Mannich base salt (β-aminoketone). While the hydrochloride counterion provides significant stabilization compared to the volatile free base, this compound remains thermodynamically prone to retro-Mannich degradation and oxidative instability.

- Critical Risk: Thermal elimination of the amine group to form 2-cyclohexen-1-one (retro-Mannich reaction).
- Storage Mandate: Store at -20°C under inert atmosphere (Argon/Nitrogen).
- Shelf Life: Approximately 12–24 months under optimal conditions; significantly reduced (>3 months) at ambient temperature.

Chemical Profile & Physicochemical Properties[1][2][3][4][5][6]

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Property	Description
Chemical Name	3-(Dimethylamino)cyclohexan-1-one hydrochloride
Chemical Class	β-Aminoketone (Mannich Base)
Free Base CAS	15676-74-1
Molecular Formula	$C_8H_{15}NO \cdot HCl$
Molecular Weight	177.67 g/mol (Salt); 141.21 g/mol (Base)
Appearance	White to off-white crystalline solid (hygroscopic)
Melting Point	~194°C (decomposition)
Solubility	Highly soluble in water, methanol, ethanol; insoluble in non-polar solvents (hexane, ether).
pKa	~9.0–9.5 (amine group)

Stability Profile & Degradation Mechanisms

The stability of 3-(Dimethylamino)cyclohexanone HCl is governed by the "Mannich Base Equilibrium." Unlike standard amines, the β-positioning of the ketone group creates a pathway for elimination.

Primary Degradation: The Retro-Mannich Reaction

The most critical degradation pathway is the retro-Mannich reaction, which is catalyzed by heat, moisture, and basic pH. Even in the solid state, trace moisture can create localized "solution-like" environments where the salt dissociates, allowing the elimination to proceed.

- Mechanism: The acidic proton at the α-position (C2) is removed, leading to the expulsion of the dimethylamine group.
- Products: 2-Cyclohexen-1-one (highly reactive Michael acceptor) and Dimethylamine hydrochloride.
- Trigger: Temperatures >25°C or pH >6.0.

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Secondary Degradation: Oxidation

The cyclohexanone ring is susceptible to autoxidation at the α-positions (C2 and C6), particularly if the container is not headspace-purged. This leads to the formation of adipic acid derivatives or ring-opening products.

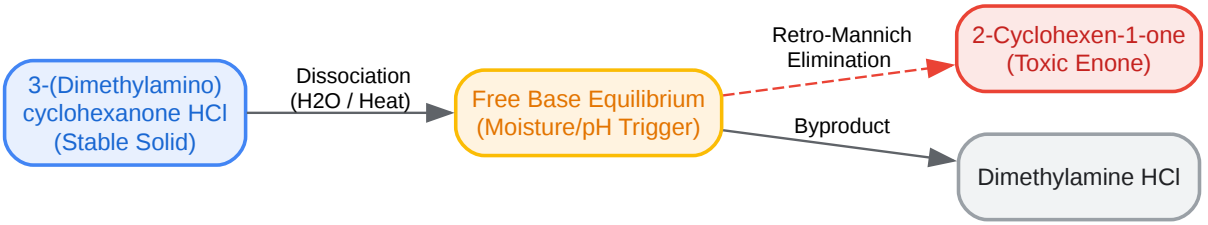
Hygroscopicity

As an amine hydrochloride, the substance is hygroscopic. Absorption of atmospheric water:

- Dilutes the crystalline lattice energy.
- Promotes hydrolysis.
- Accelerates the retro-Mannich kinetics by facilitating proton transfer.

Visualization: Degradation Pathway

The following diagram illustrates the retro-Mannich elimination pathway.



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Caption: The retro-Mannich pathway is the primary failure mode, driven by moisture and heat, yielding the enone impurity.

Storage & Handling Protocols

To maintain purity >98% over extended periods, strict adherence to the following protocol is required.

Storage Conditions Matrix

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Duration	Temperature	Atmosphere	Packaging
Long Term (>1 Month)	-20°C	Argon/Nitrogen	Amber Vial + Desiccant + Parafilm
Short Term (<1 Month)	2–8°C	Nitrogen Flush	Amber Vial + Parafilm
Transport (<72 Hours)	< 25°C	Inert Headspace	Sealed, Light-tight container

Handling Workflow

- Equilibration: Before opening, allow the frozen vial to warm to room temperature (approx. 30 mins) inside a desiccator. Opening a cold vial introduces condensation, immediately initiating degradation.
- Inert Atmosphere: Weigh and dispense inside a glovebox or under a funnel of flowing nitrogen.
- Re-sealing: Purge the headspace with Argon (heavier than air) before re-capping. Use Parafilm® M to seal the cap junction.

Visualization: Storage Decision Logic

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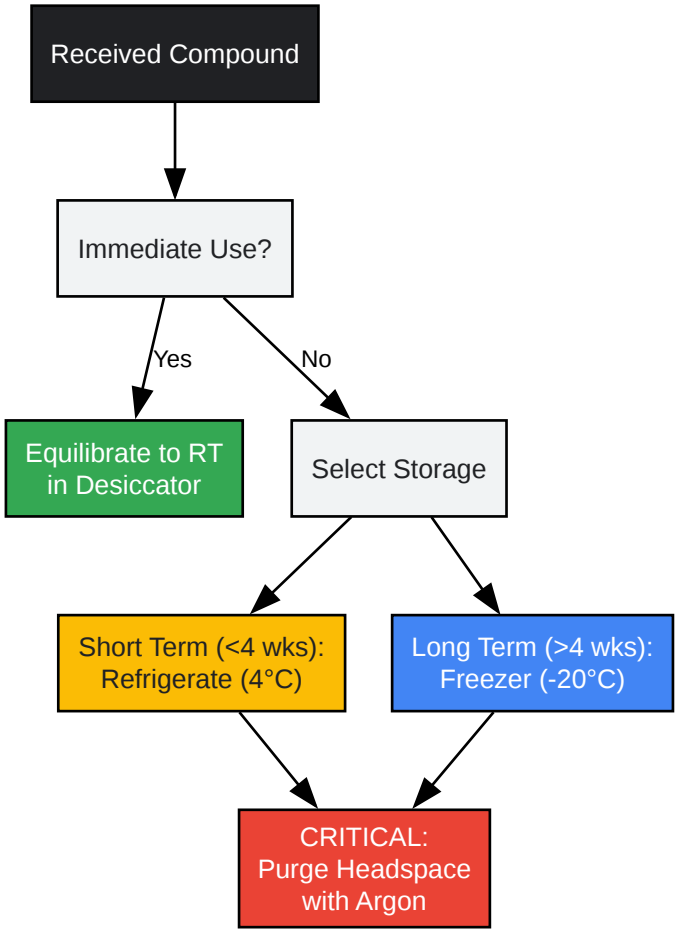

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Caption: Decision tree for optimal storage to prevent moisture ingress and thermal degradation.

Quality Control & Analytical Monitoring

Researchers should establish a "re-test" date of 6 months. The following markers indicate degradation.

Visual Inspection

- Pass: Free-flowing white crystalline powder.
- Fail: Clumping, yellowing, or formation of a liquid layer (deliquescence/oil out).

HPLC Monitoring Method

Standard Reverse-Phase HPLC is recommended to detect the "Enone" impurity.

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- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV @ 210 nm (Amine) and 230 nm (Enone detection).
- Failure Criteria: Presence of a peak corresponding to 2-cyclohexen-1-one (>0.5%).

Safety & Regulatory Considerations

- Signal Word:WARNING
- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Spill Cleanup: Do not use water initially (creates slippery, acidic residue). Sweep up dry solid and neutralize residue with dilute sodium bicarbonate.

References

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